

# A Comprehensive Technical Guide to 3,3,5-Trimethylcyclohexanone (Dihydroisophorone)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3,3,5-Trimethylcyclohexanone

Cat. No.: B147574

[Get Quote](#)

This technical guide provides an in-depth overview of **3,3,5-Trimethylcyclohexanone**, a versatile chemical intermediate also known as Dihydroisophorone. It is intended for researchers, scientists, and professionals in drug development and other scientific fields. This document outlines its various names and identifiers, summarizes its key physicochemical properties, and presents a relevant experimental protocol.

## Alternative Names and Identifiers

**3,3,5-Trimethylcyclohexanone** is known by a variety of synonyms and is cataloged under several chemical identifiers. This extensive list is crucial for comprehensive literature and database searches. The following table summarizes the most common alternative names and identifiers for this compound.

Category	Name/Identifier
Common Name	Dihydroisophorone[1][2][3]
Dihydro-isophorone[2][4][5]	
IUPAC Name	3,3,5-Trimethylcyclohexan-1-one[2][3]
Systematic Name	Cyclohexanone, 3,3,5-trimethyl-[1][2][5]
CAS Registry Number	873-94-9[1][2]
EC Number	212-855-9[2]
UNII	QXG9U7N202[2]
Other Synonyms	3,5,5-Trimethylcyclohexanone[2][5]
3,3,5-Trimethyl cyclohexanone[2][5]	
Trimethylcyclohexanone[2]	
(±)-3,3,5-Trimethylcyclohexanone[1]	
AI3-33978[2][4]	
MFCD00019466[2][4]	

## Physicochemical Properties

A thorough understanding of the physical and chemical properties of **3,3,5-Trimethylcyclohexanone** is essential for its application in research and development. The following table provides key quantitative data for this compound.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>16</sub> O[1][4]
Molecular Weight	140.22 g/mol [2]
Appearance	Colorless to light yellow liquid[4]
Boiling Point	188-192 °C[4][6]
Melting Point	-10 °C[4][7]
Density	0.887 g/mL at 25 °C[4][6]
Flash Point	68 °C (154.4 °F)[7]
Refractive Index	n <sub>20</sub> /D 1.445[4][6]
Water Solubility	13 g/L (20 °C)[4]

## Experimental Protocol: Synthesis via Hydrogenation of Isophorone

**3,3,5-Trimethylcyclohexanone** can be synthesized through the hydrogenation of isophorone. The following is a general method for this reaction.[6]

Materials:

- Isophorone (2 mmol)
- Catalyst (0.015 g)
- Ethanol (10 mL)

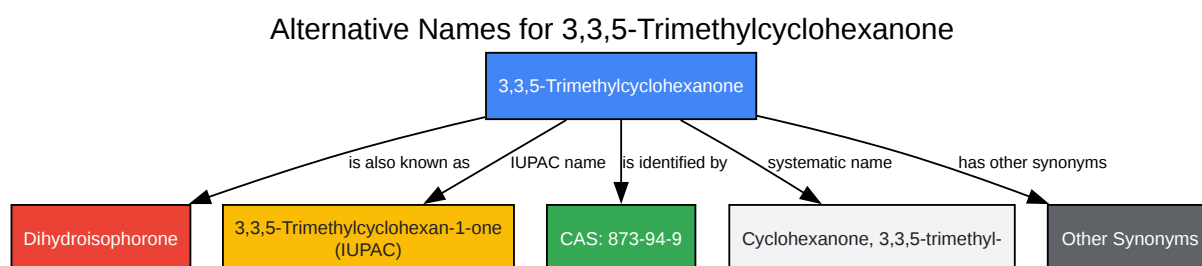
Procedure:

- Dissolve 0.015 g of the chosen catalyst and 2 mmol of isophorone in 10 mL of ethanol in a suitable reaction vessel.
- Conduct the reaction under standard hydrogenation conditions (e.g., appropriate hydrogen pressure and temperature).

- Monitor the progress of the reaction using thin-layer chromatography (TLC).
- Upon complete conversion of the isophorone, remove the catalyst from the reaction mixture by filtration.
- Evaporate the solvent (ethanol) from the filtrate under reduced pressure to yield pure **3,3,5-trimethylcyclohexanone**.

## Visualizations

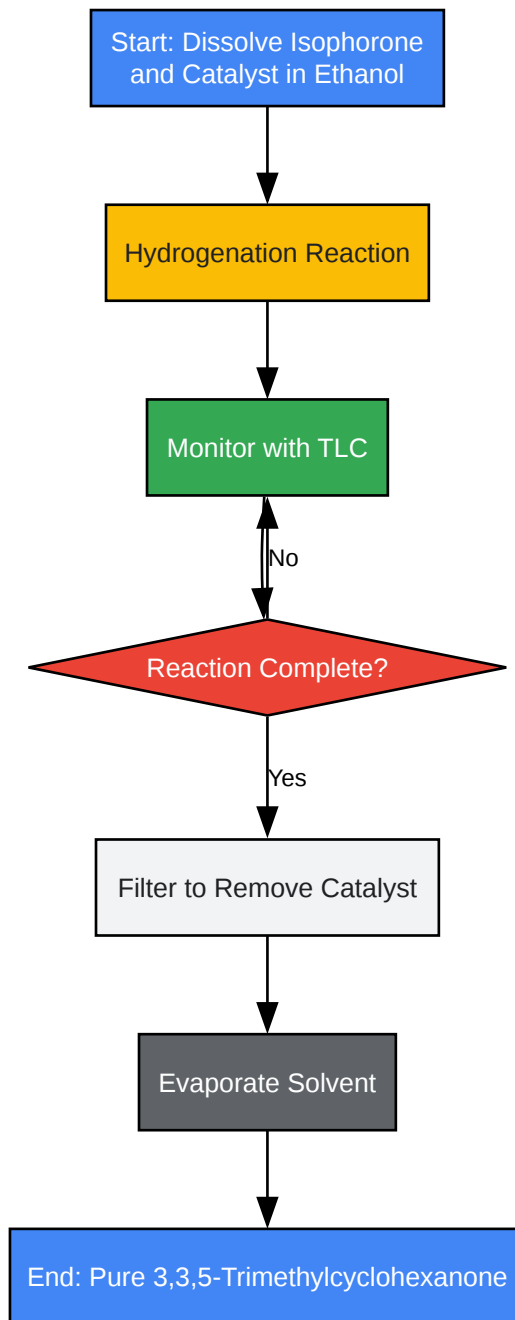
To further clarify the information presented, the following diagrams illustrate the relationships between the compound's names and a typical experimental workflow.



[Click to download full resolution via product page](#)

*Relationship between primary name and its synonyms.*

## Synthesis Workflow: Hydrogenation of Isophorone



[Click to download full resolution via product page](#)

General workflow for the synthesis of **3,3,5-Trimethylcyclohexanone**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. CAS Common Chemistry [commonchemistry.cas.org]
- 2. 3,3,5-Trimethylcyclohexanone | C<sub>9</sub>H<sub>16</sub>O | CID 13398 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Cyclohexanone, 3,3,5-trimethyl- [webbook.nist.gov]
- 4. chembk.com [chembk.com]
- 5. 3,3,5-Trimethylcyclohexanone | CymitQuimica [cymitquimica.com]
- 6. 3,3,5-Trimethylcyclohexanone | 873-94-9 [chemicalbook.com]
- 7. biosynth.com [biosynth.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 3,3,5-Trimethylcyclohexanone (Dihydroisophorone)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147574#alternative-names-for-3-3-5-trimethylcyclohexanone-dihydroisophorone]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)